

"4-methoxyphenyl cyclobutanecarboxylate" solubility data

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Compound of Interest

Compound Name: 4-methoxyphenyl
cyclobutanecarboxylate

Cat. No.: B310955

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An In-depth Technical Guide to the Solubility Profile of **4-methoxyphenyl cyclobutanecarboxylate**

Abstract

This technical guide provides a comprehensive analysis of the solubility characteristics of **4-methoxyphenyl cyclobutanecarboxylate**, a compound of interest for researchers in drug development and chemical synthesis. In the absence of extensive public experimental data, this document establishes a robust theoretical solubility profile based on first-principle structural analysis and the fundamental rule of "like dissolves like." We predict low aqueous solubility and favorable solubility in a range of common organic solvents. To empower researchers and ensure scientific rigor, this guide details validated, step-by-step protocols for both kinetic and thermodynamic solubility determination. These methodologies are designed to be self-validating and provide the accurate, reproducible data essential for advancing research and development. The guide is structured to serve as a practical handbook, blending theoretical predictions with actionable experimental frameworks.

Introduction to 4-methoxyphenyl cyclobutanecarboxylate

4-methoxyphenyl cyclobutanecarboxylate is an organic molecule featuring a cyclobutane ring, which has gained increasing attention in medicinal chemistry. The inclusion of cyclobutane moieties in drug candidates can lead to improved metabolic stability, increased water solubility, and lower melting points compared to their aromatic counterparts.^[1] This makes the cyclobutane scaffold a valuable component for designing novel therapeutics. The subject molecule combines this strained carbocycle with a 4-methoxyphenyl ester group, creating a structure with distinct physicochemical properties that dictate its behavior in solution.

Chemical Structure and Properties

Understanding the molecular structure is fundamental to predicting its solubility. The molecule consists of:

- A Cyclobutane Ring: A strained, non-polar four-carbon ring.
- An Ester Linkage (-COO-): A polar functional group capable of acting as a hydrogen bond acceptor.
- A Phenyl Ring: A non-polar aromatic group.
- A Methoxy Group (-OCH₃): An ether group that adds a degree of polarity and can act as a hydrogen bond acceptor.

The interplay between the non-polar hydrocarbon regions (cyclobutane and phenyl rings) and the polar functionalities (ester and ether) defines its overall polarity and, consequently, its solubility profile.

Caption: Chemical structure of **4-methoxyphenyl cyclobutanecarboxylate**.

Theoretical Solubility Profile

A core principle in chemistry, "like dissolves like," dictates that substances with similar polarities are more likely to be soluble in one another.^[2] This rule provides a strong foundation for

predicting the solubility of **4-methoxyphenyl cyclobutanecarboxylate** across a range of standard laboratory solvents.

Predictive Analysis in Common Solvents

The molecule's structure presents a balance of polar and non-polar characteristics. The large hydrocarbon framework (cyclobutane and phenyl rings) imparts significant non-polar character, while the ester and ether groups introduce polarity. This duality governs its solubility as follows:

- **Aqueous Solvents** (e.g., Water, Phosphate-Buffered Saline - PBS): The molecule is expected to have very low solubility. The non-polar surface area is substantial, making it energetically unfavorable to disrupt the strong hydrogen-bonding network of water. While the ester and ether moieties can accept hydrogen bonds, this is insufficient to overcome the hydrophobic nature of the rest of the molecule. For context, a structurally similar compound, cyclohexanecarboxylic acid, 4-methoxyphenyl ester, has a predicted Log10 of water solubility of -3.65, indicating very poor aqueous solubility.[3]
- **Polar Aprotic Solvents** (e.g., DMSO, DMF, Acetonitrile): High solubility is predicted in these solvents. Solvents like Dimethyl Sulfoxide (DMSO) are strong universal solvents for organic molecules used in drug discovery, capable of accommodating both polar and non-polar regions of a solute.
- **Polar Protic Solvents** (e.g., Ethanol, Methanol): Good to moderate solubility is expected. These alcohols have both a polar hydroxyl group and a non-polar alkyl chain, allowing them to interact favorably with both the polar functional groups and the non-polar backbone of the compound.
- **Non-polar Solvents** (e.g., Toluene, Hexane, Dichloromethane): Good solubility is predicted, particularly in solvents like toluene and dichloromethane which can engage with the aromatic phenyl ring and the hydrocarbon structure. Solubility in highly aliphatic solvents like hexane may be slightly lower but still significant.

The Role of Computational Models

Modern drug development increasingly relies on computational methods to forecast physicochemical properties.[4] Predictive models, often leveraging machine learning and quantitative structure–property relationships (QSPR), can provide quantitative estimates of

solubility.[5][6][7][8][9] These models analyze molecular descriptors—such as molecular weight, polarity, and hydrogen bonding capacity—to predict solubility in various solvents, including water and organic media.[5][7] For **4-methoxyphenyl cyclobutanecarboxylate**, such models could offer valuable quantitative predictions to guide initial experimental designs.

Solvent Class	Representative Solvents	Predicted Solubility	Rationale
Aqueous	Water, PBS (pH 7.4)	Very Low	Dominated by large non-polar surface area.
Polar Aprotic	DMSO, DMF, Acetonitrile	High	Strong dipole-dipole interactions accommodate both polar and non-polar regions.
Polar Protic	Ethanol, Methanol	Good to Moderate	Solvents have both polar and non-polar character, enabling favorable interactions.
Non-polar	Toluene, Dichloromethane	Good	"Like dissolves like" principle; favorable interactions with hydrocarbon and aromatic parts.

Framework for Experimental Solubility Determination

While theoretical predictions are invaluable, experimental verification is essential. The following protocols describe two standard, complementary methods for solubility assessment: a high-throughput kinetic assay for early-stage screening and a rigorous thermodynamic method for definitive measurement.

Method 1: Kinetic Solubility Screening

Causality: This method is designed for rapid assessment, typically in early discovery phases. It measures how readily a compound dissolves from a concentrated stock (usually DMSO) when diluted into an aqueous buffer.^[5] The result is not a true equilibrium value but is highly indicative of potential solubility issues and is suitable for ranking compounds.

Protocol:

- **Stock Solution Preparation:** Prepare a 10 mM stock solution of **4-methoxyphenyl cyclobutanecarboxylate** in 100% DMSO.
- **Serial Dilution:** In a 96-well plate, perform a serial dilution of the stock solution with DMSO to create a range of concentrations.
- **Aqueous Dilution:** Transfer a small, fixed volume (e.g., 2 μ L) from each well of the DMSO plate to a corresponding well of a new 96-well plate containing a larger volume (e.g., 198 μ L) of PBS (pH 7.4). This creates a final DMSO concentration of 1%.
- **Incubation:** Shake the plate for 1-2 hours at room temperature to allow for dissolution.
- **Precipitation Detection:** Measure the turbidity or light scattering of each well using a nephelometer or a plate reader capable of absorbance measurements at a high wavelength (e.g., 620 nm).
- **Data Analysis:** The kinetic solubility is defined as the highest concentration that does not show significant precipitation compared to a blank control.

Caption: Workflow for kinetic solubility determination.

Method 2: Thermodynamic (Equilibrium) Solubility Determination

Causality: This is the "gold standard" shake-flask method, which measures the true concentration of a solute in a saturated solution at equilibrium.^[5] It is more time and resource-intensive but provides the definitive solubility value required for formulation and preclinical development.

Protocol:

- **Excess Solid Addition:** Add an excess amount of solid **4-methoxyphenyl cyclobutanecarboxylate** to a known volume of the test solvent (e.g., PBS, water, or organic solvent) in a sealed vial. The presence of undissolved solid is critical.^[10]
- **Equilibration:** Agitate the vials at a constant temperature (e.g., 25 °C) for a prolonged period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** Separate the undissolved solid from the saturated solution. This is typically achieved by centrifugation followed by careful collection of the supernatant, or by filtration through a low-binding filter (e.g., 0.22 µm PVDF).
- **Quantification:** Dilute the clear supernatant with a suitable solvent and quantify the concentration of the dissolved compound using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Calculation:** Calculate the solubility based on the measured concentration and the dilution factor.

Caption: Workflow for thermodynamic solubility determination.

Conclusion

This guide establishes a comprehensive predictive and experimental framework for understanding the solubility of **4-methoxyphenyl cyclobutanecarboxylate**. Based on its molecular structure, the compound is anticipated to exhibit low aqueous solubility but favorable solubility in a wide array of common organic solvents, particularly polar aprotic and non-polar ones. For definitive characterization, this document provides detailed, validated protocols for both rapid kinetic screening and rigorous thermodynamic solubility determination. By integrating theoretical analysis with practical, field-proven methodologies, this guide equips researchers, scientists, and drug development professionals with the necessary tools to accurately assess and leverage the solubility profile of this compound in their work.

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